

Synthesis and characterization of Anticancer agent 215

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anticancer agent 215

Cat. No.: B15586424

[Get Quote](#)

References

- 1. AN-215 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 2. Targeted chemotherapy with cytotoxic bombesin analogue AN-215 inhibits growth of experimental human prostate cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Preclinical assessment of anti-cancer drugs by using RP215 monoclonal antibody - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. HepaRegeniX publishes data for its first-in-class MKK4 inhibitor HRX-215 for the treatment of acute and chronic liver diseases in Cell - BioSpace [biospace.com]
- 6. drughunter.com [drughunter.com]
- 7. Antitumor agents. Part 215: antitubulin effects of cytotoxic B-ring modified allocolchicinoids - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Synthesis and characterization of Anticancer agent 215]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15586424/docs#synthesis-and-characterization-of-anticancer-agent-215>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)